

Application Notes and Protocols: Calculating NOC-5 Dosage for Animal Studies

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Compound of Interest

Compound Name: NOC-5

Cat. No.: B11749727

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Introduction

NOC-5 (3-[2-Hydroxy-1-(1-methylethyl)-2-nitrosohydrazino]-1-propanamine) is a valuable research compound belonging to the class of non-peptidic diazeniumdiolates, commonly known as NONOates. It serves as a nitric oxide (NO) donor, spontaneously releasing two equivalents of NO under physiological conditions (pH 7.4) without the need for enzymatic activation[1][2][3]. This property makes **NOC-5** a useful tool for investigating the diverse physiological and pathophysiological roles of NO in vitro and in vivo.

Accurate and reproducible dosing is fundamental to the success of any animal study. This document provides detailed application notes and protocols for the preparation and dosage calculation of **NOC-5** for administration in animal models. It covers the essential physicochemical properties of **NOC-5**, principles of dose calculation, and step-by-step experimental procedures.

Physicochemical and Pharmacokinetic Properties of NOC-5

A thorough understanding of **NOC-5**'s properties is critical for proper handling, formulation, and experimental design. Key characteristics are summarized in the table below.

Property	Value / Description	Source(s)
Chemical Name	3-[2-Hydroxy-1-(1-methylethyl)-2-nitrosohydrazino]-1-propanamine	[1][3][4]
CAS Number	146724-82-5	[1][2][3][4][5]
Molecular Weight	176.22 g/mol	[1][2][4][5]
Appearance	White crystalline solid/powder	[2]
Mechanism of Action	Spontaneously releases two molecules of nitric oxide (NO) at physiological pH.	[1][2][3]
Solubility	Soluble in water, 0.1 M NaOH, and PBS (pH 7.2) up to 10 mg/mL.	[3][5][6]
Half-Life (t _{1/2})	• 93 minutes in PBS (pH 7.4) at 22°C. • 25 minutes in 0.1 M PBS (pH 7.4) at 37°C.	[1][3][7]
Storage & Stability	• Solid: Store at -20°C (or -80°C for long-term), protected from light and moisture. • Alkaline Stock (pH ≥10): Relatively stable. Can be aliquoted and frozen at -20°C for up to 3 months, though some degradation (~5% per day) may occur. • Aqueous Solution (pH 7.4): Unstable. Prepare immediately prior to use.	[1][2][3][5][8]

Principles of Dosage Calculation for Animal Studies

Extrapolating drug doses between different species based on weight (mg/kg) alone is often inaccurate due to metabolic and physiological differences. A more precise method is allometric scaling, which uses the body surface area (BSA) to normalize doses.

The Human Equivalent Dose (HED) or Animal Equivalent Dose (AED) can be estimated using the following formula^{[9][10][11]}:

$$\text{Animal Dose (mg/kg)} = \text{Human Dose (mg/kg)} \times (\text{Human Km} / \text{Animal Km})$$

Where the Km factor is calculated as: $\text{Km} = \text{Body Weight (kg)} / \text{Body Surface Area (m}^2\text{)}$

For convenience, standard Km factors can be used for dose conversion.

Species	Body Weight (kg)	Body Surface Area (m ²)	Km Factor
Mouse	0.02	0.007	3
Rat	0.15	0.025	6
Rabbit	1.5	0.125	12
Dog	10	0.45	22
Human	60	1.6	37

Data adapted from FDA guidelines and related publications^{[10][11]}.

To convert a dose from one animal species to another: $\text{Dose in Species B (mg/kg)} = \text{Dose in Species A (mg/kg)} \times (\text{Km of Species A} / \text{Km of Species B})$

Protocol for Preparation of NOC-5 Dosing Solutions

This protocol details the steps for preparing a fresh, injectable solution of **NOC-5**. Due to its instability in neutral aqueous solutions, **NOC-5** should be prepared immediately before administration.

Materials

- **NOC-5** powder
- Sterile 0.1 M Sodium Hydroxide (NaOH) solution
- Sterile Phosphate-Buffered Saline (PBS), pH 7.4
- Sterile, pyrogen-free microcentrifuge tubes and syringes
- Calibrated scale and appropriate Personal Protective Equipment (PPE)

Methodology

- Prepare Alkaline Stock Solution (e.g., 10 mM):
 - Calculate the mass of **NOC-5** needed. For a 10 mM stock solution:
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 176.22 \text{ g/mol} \times \text{Volume (L)} \times 1000 \text{ mg/g}$
 - Example: To make 1 mL of 10 mM stock, weigh out 1.76 mg of **NOC-5**.
 - In a sterile microcentrifuge tube, dissolve the weighed **NOC-5** powder in the required volume of sterile 0.1 M NaOH.
 - Vortex gently until fully dissolved. Keep this stock solution on ice.
- Prepare Final Dosing Solution:
 - Immediately before injection, dilute the alkaline stock solution into sterile PBS (pH 7.4) to achieve the final desired concentration.
 - Crucial: To maintain the physiological pH of the final solution, the volume of the alkaline stock should not exceed 1/50th (2%) of the final volume[2][8].
 - Example: To prepare 1 mL of a 100 μM dosing solution, add 10 μL of the 10 mM stock solution to 990 μL of sterile PBS (pH 7.4).
 - Mix gently by inversion. Do not store this solution; use it immediately.

Protocol for Calculating the Final Dose and Injection Volume

Step 1: Determining the Target Dose (mg/kg)

The optimal in vivo dose for **NOC-5** is highly dependent on the animal model, the research question, and the desired therapeutic effect. As of late 2025, specific systemic (e.g., IV, IP) dosage guidelines for **NOC-5** in mg/kg are not well-established in peer-reviewed literature.

Recommendation: Researchers should perform a dose-range-finding study to determine the optimal dose for their specific application. Based on studies of other NO donors and related compounds, a starting range for exploration in mice or rats could be 0.1 mg/kg to 10 mg/kg[1][3][4][10].

- A study using a nanoparticle formulation of a related compound ("NOC-NPs") in mice used doses of 5.0, 7.5, and 10.0 mg/kg[4].
- Studies with other NO donors, such as sodium nitroprusside (SNP), have used doses as low as 0.1 mg/kg in mice[1].

Step 2: Calculating the Mass of NOC-5 per Animal

Use the following formula: $\text{Total Mass (mg)} = \text{Animal Weight (kg)} \times \text{Target Dose (mg/kg)}$

- Example: For a 25 g (0.025 kg) mouse and a target dose of 5 mg/kg:
 - $\text{Total Mass} = 0.025 \text{ kg} \times 5 \text{ mg/kg} = 0.125 \text{ mg}$

Step 3: Calculating the Injection Volume

Use the concentration of your final dosing solution to calculate the required volume to inject.

$\text{Injection Volume (mL)} = \text{Total Mass (mg)} / \text{Concentration of Dosing Solution (mg/mL)}$

- Example: Continuing from above, with a dosing solution of 1 mg/mL:
 - $\text{Injection Volume} = 0.125 \text{ mg} / 1 \text{ mg/mL} = 0.125 \text{ mL (or } 125 \text{ }\mu\text{L)}$

Example Calculation Summary

Parameter	Example Value
Animal Model	Mouse
Animal Weight	25 g (0.025 kg)
Target Dose	5 mg/kg
Calculated Mass of NOC-5	0.125 mg
Dosing Solution Concentration	1 mg/mL
Calculated Injection Volume	0.125 mL (125 µL)

Maximum Recommended Injection Volumes

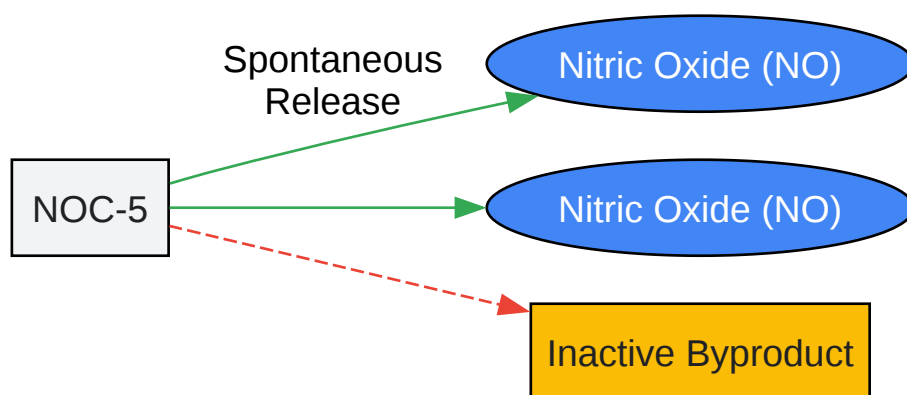
Administering an appropriate volume is crucial for animal welfare. Do not exceed the recommended maximums for the chosen route.

Species	Intravenous (IV)	Intraperitoneal (IP)	Subcutaneous (SC)
Mouse	0.2 mL	1.0 mL	1.0 mL
Rat	1.0 mL	5.0 mL	5.0 mL

Visualizations and Workflows

NOC-5 Mechanism of Action

The following diagram illustrates the spontaneous release of nitric oxide from the **NOC-5** molecule under physiological conditions.

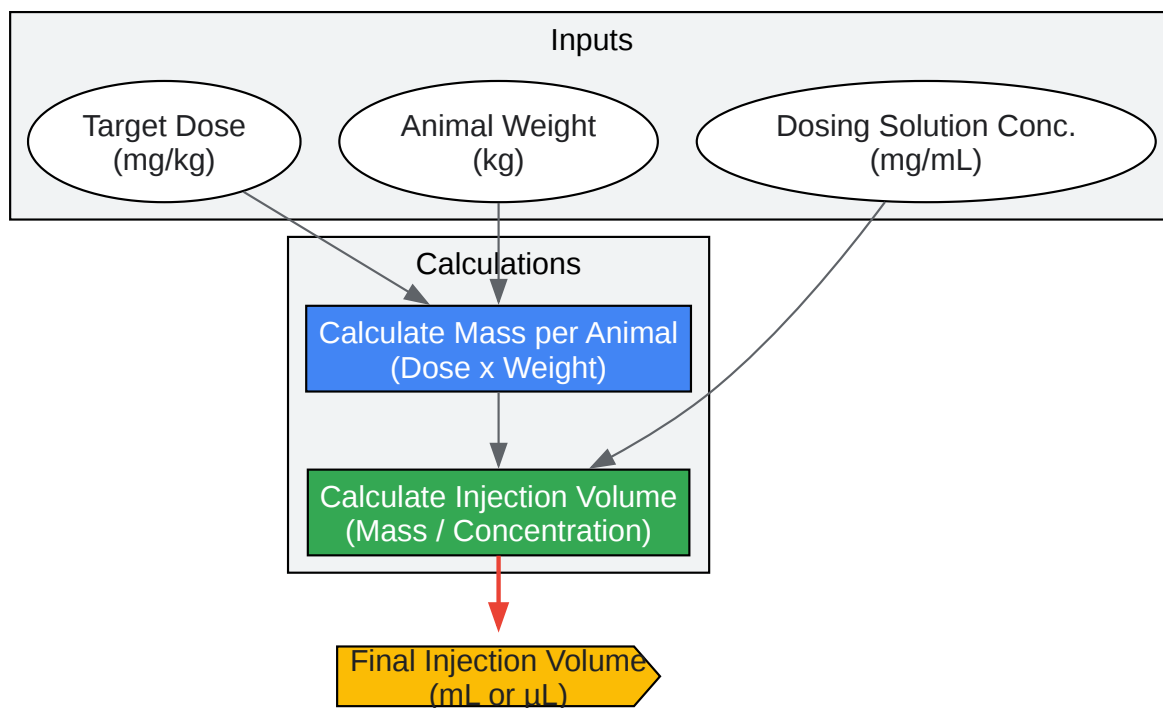


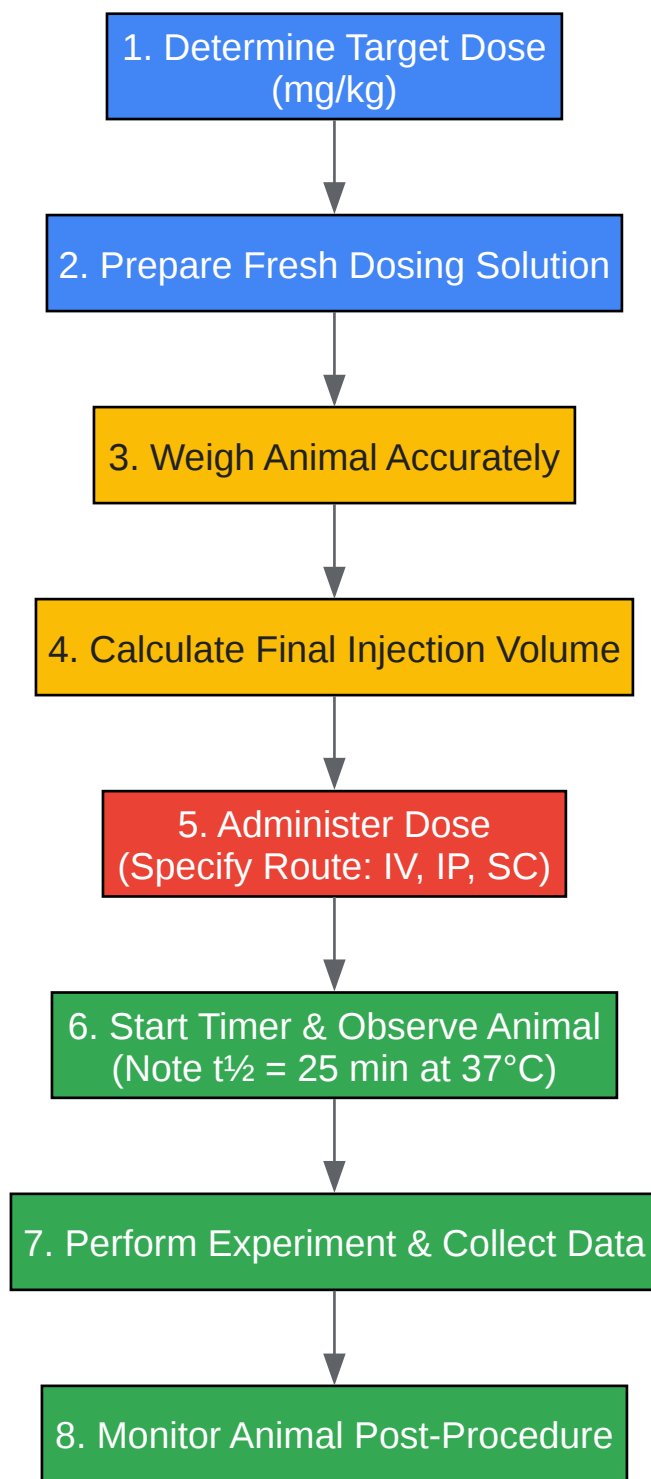
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Diagram 1: Spontaneous release of nitric oxide from **NOC-5**.

Logical Flow for Dose Calculation

This diagram outlines the logical steps and inputs required to determine the final injection volume for an animal.





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